

Isopropyl Glycolate: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Isopropyl glycolate*

Cat. No.: *B1293520*

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Isopropyl glycolate, with the chemical formula $C_5H_{10}O_3$ and a molecular weight of approximately 118.13 g/mol, serves as a versatile intermediate in various chemical syntheses, particularly within the pharmaceutical industry. This technical guide provides an in-depth overview of its chemical properties, synthesis protocols, analytical methods, and potential applications in drug development, tailored for researchers, scientists, and professionals in the field.

Chemical and Physical Properties

Isopropyl glycolate, also known as isopropyl 2-hydroxyacetate, is the ester of glycolic acid and isopropanol. Its fundamental properties are summarized in the table below, providing a quick reference for laboratory and development settings.

Property	Value	Reference
Molecular Formula	C ₅ H ₁₀ O ₃	[1][2]
Molecular Weight	118.13 g/mol	[1][2]
CAS Number	623-61-0	[1]
Appearance	Colorless liquid	
Boiling Point	168-170 °C	
Density	1.028 g/cm ³	
Solubility	Soluble in most organic solvents	

Synthesis of Isopropyl Glycolate

The synthesis of **isopropyl glycolate** can be achieved through several routes. Two prominent methods are detailed below, offering flexibility in reagent and catalyst selection.

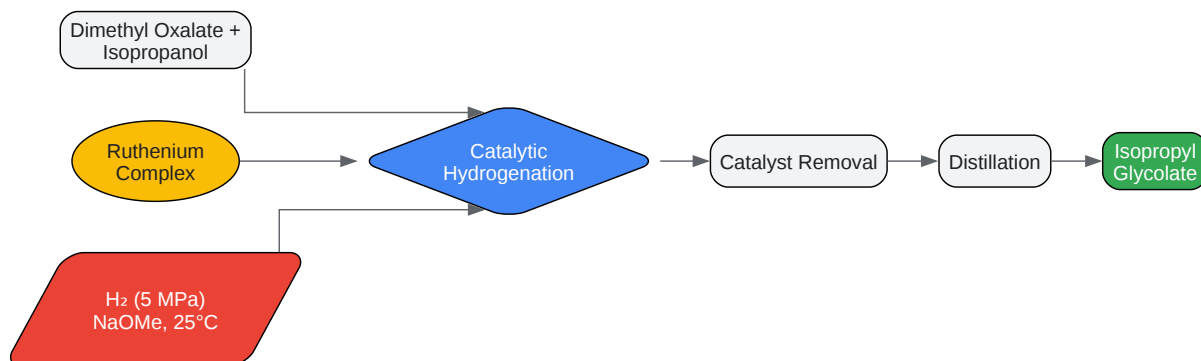
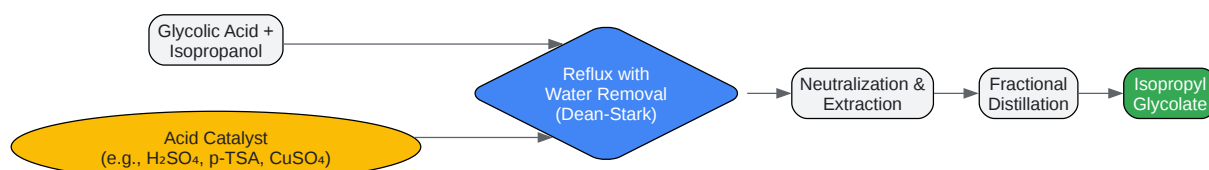
Fischer Esterification of Glycolic Acid

A straightforward and common method for synthesizing **isopropyl glycolate** is the Fischer esterification of glycolic acid with isopropanol, catalyzed by an acid.

Experimental Protocol:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a Dean-Stark apparatus, combine glycolic acid (1.0 equivalent) and isopropanol (3.0 equivalents).
- **Catalyst Addition:** Add a catalytic amount of a strong acid, such as sulfuric acid (H₂SO₄) or p-toluenesulfonic acid (p-TSA) (0.01-0.05 equivalents). The use of a solid acid catalyst like copper (II) sulfate (CuSO₄) at elevated temperatures (around 100°C) has also been reported.
- **Reaction Execution:** Heat the mixture to reflux. The water formed during the reaction is continuously removed by azeotropic distillation with isopropanol, collected in the Dean-Stark trap.

- **Monitoring:** Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC) until the consumption of the limiting reagent is complete.
- **Work-up and Purification:** Upon completion, cool the reaction mixture to room temperature. Neutralize the acid catalyst with a mild base, such as sodium bicarbonate solution. Extract the product with a suitable organic solvent (e.g., ethyl acetate). Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by fractional distillation to yield pure **isopropyl glycolate**.



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References

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